

Steroid sulfatase-IN-4 vs Irosustat potency comparison

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Compound Focus: Steroid sulfatase-IN-4

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Irosustat: A Benchmark STS Inhibitor

Irosustat (also known as STX64, 667 Coumate, or BN83495) is a first-generation, irreversible steroid sulfatase inhibitor that has reached phase I/II clinical trials [1] [2]. The data below summarizes its key characteristics.

Property	Description / Value
Chemical Class	Non-steroidal, tricyclic coumarin-based sulphamate [3] [2].
Mechanism of Action	Irreversible, active site-directed inhibitor of Steroid Sulfatase (STS) [1] [4].
In Vitro Potency (IC ₅₀)	8 nM (in placental microsome preparations) [3].
Clinical Status	Phase I/II trials for breast, prostate, and endometrial cancer [1] [2]. Not yet marketed [2].
Key Pharmacodynamic Effect	40 mg daily dose in women with breast cancer inhibited STS activity by 98-99% in tumor tissue and significantly reduced serum levels of active estrogens and androgens [2].

Experimental Insights into STS Inhibition

The methodology for evaluating STS inhibitors like Irosustat is well-established. The following workflow and details outline common experimental approaches.

Key Experimental Protocols

The standard experiments used to generate the data for Irosustat include:

- **In Vitro STS Inhibition Assay:** This is the core test for determining initial potency (IC_{50}).
 - **Enzyme Source:** STS is often isolated and purified from **human placental microsomes**, a rich source of the enzyme [3] [5].
 - **Procedure:** The enzyme preparation is incubated with the inhibitor and a sulfated steroid substrate. A common generic substrate is **4-methylumbelliferyl sulfate**, which produces a fluorescent product upon desulfation [5]. Alternatively, natural substrates like estrone sulfate (E1S) or dehydroepiandrosterone sulfate (DHEA-S) are used, with the product quantified by methods like mass spectrometry [1].
 - **Outcome:** The concentration of inhibitor that reduces enzyme activity by 50% (IC_{50}) is calculated. Irosustat showed an IC_{50} of 8 nM in this setting [3].
- **Clinical Pharmacodynamic (PD) Assessment:** This measures the drug's effect in the human body.
 - **Method:** In clinical trials, patients are given a daily oral dose of Irosustat (e.g., 40 mg) [6].
 - **Measurement:** STS activity is measured in **peripheral blood lymphocytes** and, where possible, in **tumor tissue biopsies** before and after treatment. Simultaneously, **serum levels** of active hormones (e.g., estrone, estradiol, DHEA) and their sulfated precursors (e.g., E1S, DHEA-S) are tracked using highly specific techniques like gas chromatography–tandem mass spectrometry (GC–MS/MS) [1] [6].
 - **Outcome:** This confirms target engagement and biological activity, showing near-complete STS inhibition and significant suppression of active sex steroids in patients [2] [6].

Finding Data on Newer Inhibitors

The absence of "**Steroid sulfatase-IN-4**" in the current search suggests it may be a relatively recent research compound. To find the information you need, I suggest you:

- **Consult Specialized Databases:** Search in **patent databases** (like Google Patents or USPTO) and **commercial chemical registries** (such as Selleckchem or MedChemExpress), where early-stage research compounds are often listed with their biological data.

- **Refine Your Literature Search:** Use the full, precise chemical name or its registry number (if known) in databases like PubMed and Scopus to find any recently published primary research articles.

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References

1. Steroid Sulphatase and Its Inhibitors: Past, Present, and ... [pmc.ncbi.nlm.nih.gov]
2. Irosustat [en.wikipedia.org]
3. In Vitro Metabolism of Irosustat, a Novel Steroid Sulfatase ... [sciencedirect.com]
4. Recent progress in the development of steroid sulphatase ... [pmc.ncbi.nlm.nih.gov]
5. Steroid sulfatase: A systematic study on the isolation ... [sciencedirect.com]
6. a phase II study of the steroid sulfatase inhibitor Irosustat ... [link.springer.com]

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